

# Personal protective equipment for handling Methyl tricosanoate

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## Compound of Interest

Compound Name: Methyl tricosanoate

Cat. No.: B130126

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## Essential Safety and Handling Guide for Methyl Tricosanoate

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **Methyl tricosanoate**, including operational and disposal plans.

### Chemical Identification and Properties

Property	Value	Reference
Chemical Name	Methyl tricosanoate	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	Tricosanoic acid methyl ester, C23:0 methyl ester	<a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	2433-97-8	
Molecular Formula	C24H48O2	
Physical State	Solid	
Melting Point	53 °C / 127.4 °F	
Flash Point	> 113 °C / > 235.4 °F	

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to ensure safety when handling **Methyl tricosanoate**.

PPE Type	Specification	Rationale & Citation
Eye Protection	Goggles (European standard - EN 166) or tightly fitting safety goggles with side-shields (NIOSH approved).	Causes serious eye damage.
Hand Protection	Protective gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.	To prevent skin contact.
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Wear fire/flammable resistant and impervious clothing.	To prevent skin contact and in case of fire.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149:2001 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	To be used when facing concentrations above the exposure limit.

## Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of **Methyl tricosanoate** and the safety of laboratory personnel.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.
- Avoid contact with skin, eyes, and clothing.

- Avoid dust formation.
- Ensure adequate ventilation.
- Do not eat, drink, or smoke when using this product.
- Wash hands before breaks and after work.
- Remove and wash contaminated clothing and gloves before re-use.

**Storage:**

- Keep container tightly closed in a dry and well-ventilated place.
- Keep refrigerated.
- Store away from strong oxidizing agents.

## Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

Emergency	Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention immediately.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothes and shoes. If irritation persists, consult a physician.
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention.
Fire	Use water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, or alcohol-resistant foam to extinguish. Wear self-contained breathing apparatus and full protective gear.
Spill	Ensure adequate ventilation. Use personal protective equipment. Avoid dust formation. Sweep up and shovel into suitable containers for disposal.

## Disposal Plan

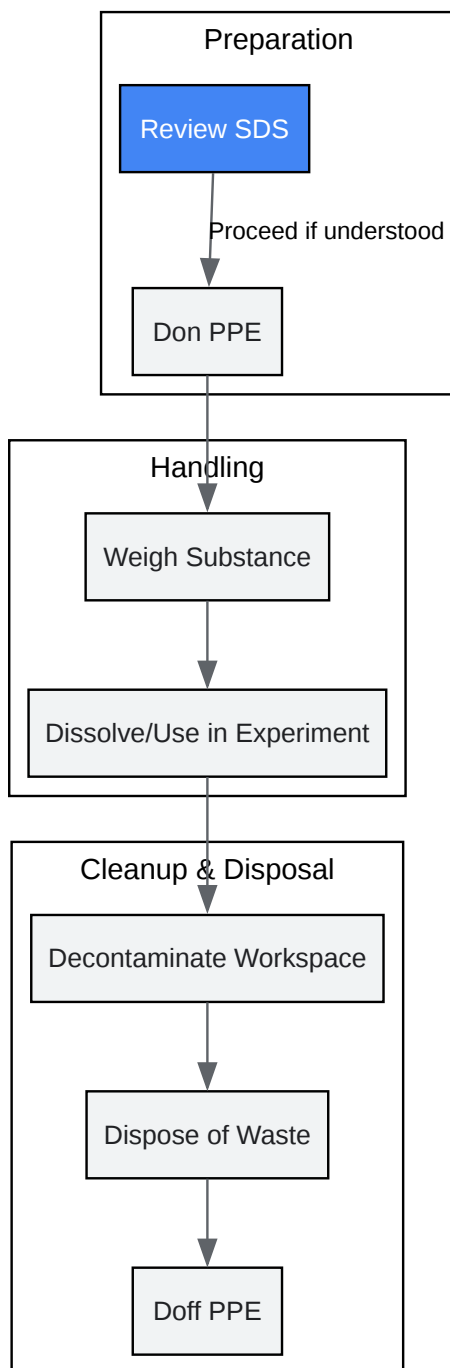
Dispose of **Methyl tricosanoate** and its containers in accordance with all applicable local, state, and federal regulations.

- **Product:** Dispose of at a hazardous-waste site. Do not allow the product to reach the sewage system.
- **Contaminated Packaging:** Disposal must be made according to official regulations.

## Experimental Workflow: Handling Methyl Tricosanoate

The following diagram outlines the standard procedure for handling **Methyl tricosanoate** in a laboratory setting.

## Workflow for Handling Methyl Tricosanoate

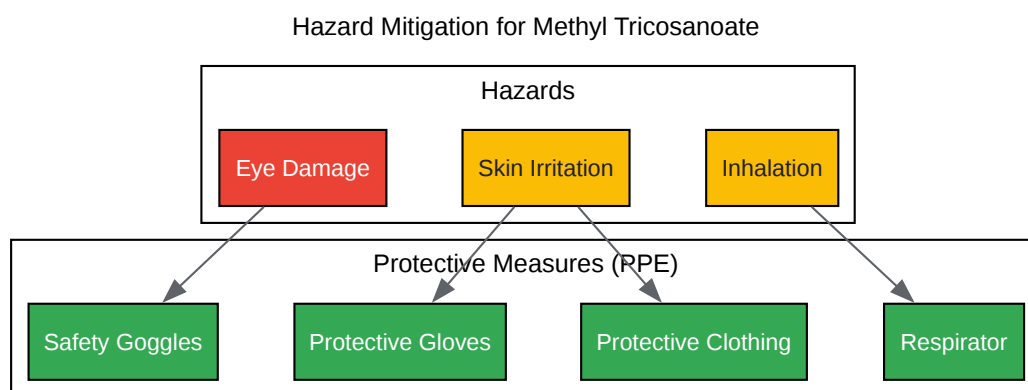


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Caption: Standard laboratory workflow for handling **Methyl tricosanoate**.

## Logical Relationship: Hazard Mitigation

This diagram illustrates the relationship between identified hazards and the required protective measures.



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Caption: Relationship between hazards and corresponding personal protective equipment.

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## References

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